

An In-depth Technical Guide to Washington Red (WR) Dyes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *New Red*
Cat. No.: *B15556859*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Washington Red (WR) dyes are a series of novel, rhodol-based, near-infrared (NIR) fluorescent probes developed at Washington State University.^{[1][2]} These dyes are engineered for bioimaging applications, offering significant advantages over conventional fluorescent dyes that operate in the visible spectrum.^{[1][2]} Their ability to absorb and emit light in the NIR region (650-900 nm) allows for deeper tissue penetration, reduced light scattering, and minimal autofluorescence from biological samples, leading to a higher signal-to-noise ratio in imaging studies.^{[1][2]}

A key feature of the WR dye series is their large Stokes shifts, typically exceeding 110 nm.^{[2][3]} This substantial separation between the maximum absorption and emission wavelengths is crucial for improving the sensitivity of fluorescence detection by minimizing self-quenching and spectral overlap.^[2] Furthermore, the WR dyes exhibit high fluorescence quantum yields and excellent photostability in aqueous solutions, making them robust reporters for biological imaging.^{[2][3]}

One of the most significant properties of WR dyes is their "tunable" nature.^{[1][3]} The fluorescence of the xanthene core can be readily quenched or modulated by chemical

modification of the phenolic hydroxyl group.[1][2][3] This feature makes them ideal scaffolds for the development of reaction-based "turn-on" fluorescent probes that selectively respond to specific analytes or biological events. Upon reaction with their target, a chemical transformation occurs that restores the dye's fluorescence, allowing for the sensitive and selective detection of the molecule of interest. This "easy to quench" characteristic ensures that the probe remains dark until it has located and bonded to its target.

Photophysical Properties

The photophysical properties of the Washington Red (WR) dye series have been systematically characterized. The following table summarizes the key quantitative data for a selection of these dyes in a 50 mM PBS buffer solution (pH 7.4) containing 15% ethanol.

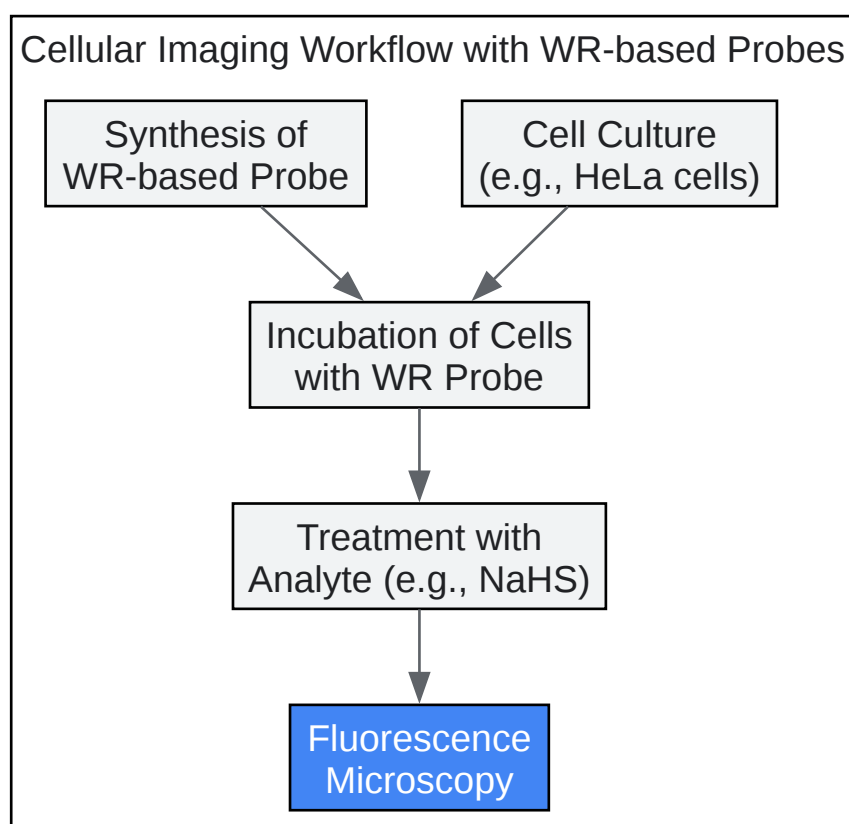
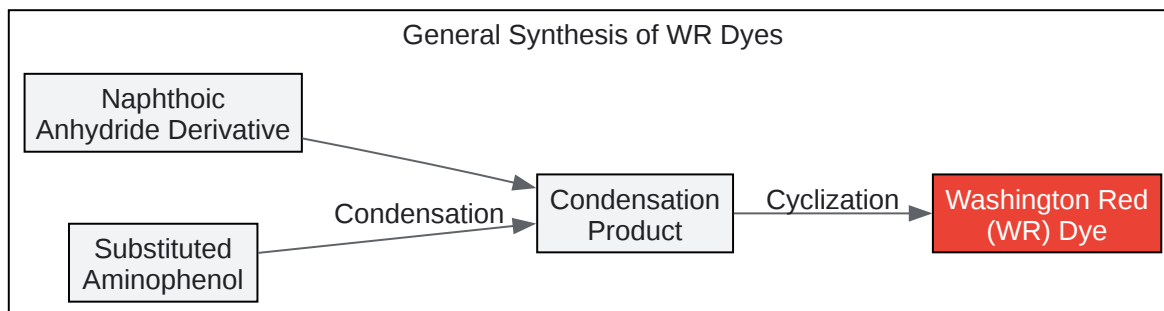
Dye	Maximum Absorption (λ_{abs} , nm)	Molar Extinction Coefficient (ϵ_{max} , $\text{Lmol}^{-1}\text{cm}^{-1}$)	Maximum Emission (λ_{em} , nm)	Stokes Shift (nm)	Quantum Yield (Φ_f)
WR1	525	85,000	555	30	0.25
WR2	518	78,000	544	26	0.30
WR3	557	82,000	678	121	0.42
WR4	552	79,000	663	111	0.38
WR5	555	81,000	675	120	0.45
WR6	548	76,000	668	120	0.41
WR7	539	72,000	706	167	0.15
WR8	545	75,000	698	153	0.18
WR9	542	71,000	695	153	0.16
WR10	540	70,000	692	152	0.14

Experimental Protocols

Detailed experimental protocols for the synthesis and application of Washington Red dyes are crucial for their successful implementation in research. The following sections provide an overview of the methodologies for the synthesis of the WR dye core structure and a general workflow for their application in cellular imaging.

Synthesis of Washington Red (WR) Dyes

The synthesis of the Washington Red dye scaffold is based on the modification of the rhodol core structure with fused tetrahydroquinoxaline rings.^[2] This chemical modification is responsible for the desirable near-infrared fluorescence properties and large Stokes shifts.^[2] The general synthetic scheme involves a condensation reaction followed by cyclization.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Washington Red \(WR\) dyes and their imaging applications - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. A General Strategy for Development of Near-Infrared Fluorescent Probes for Bioimaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Washington Red (WR) Dyes]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556859/docs#an-in-depth-technical-guide-to-washington-red-wr-dyes\]](https://www.benchchem.com/product/b15556859/docs#an-in-depth-technical-guide-to-washington-red-wr-dyes)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check